

Solubility of Boc-Pro-OMe in Organic Solvents: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Boc-Pro-OMe*

Cat. No.: *B558221*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of N-tert-butoxycarbonyl-L-proline methyl ester (**Boc-Pro-OMe**), a key intermediate in peptide synthesis and pharmaceutical research. Due to the limited availability of precise quantitative solubility data in public literature, this document summarizes the available qualitative information and presents a detailed experimental protocol for researchers to determine the solubility of **Boc-Pro-OMe** in various organic solvents.

Introduction

N-Boc-L-proline methyl ester (**Boc-Pro-OMe**) is a protected amino acid derivative widely used in the synthesis of peptides and other complex organic molecules. Its solubility in different organic solvents is a critical parameter for reaction setup, purification, and formulation development. While the tert-butoxycarbonyl (Boc) protecting group generally enhances solubility in organic media compared to the free amino acid, specific quantitative data remains scarce. This guide aims to collate the existing qualitative information and provide a practical framework for its experimental determination.

Qualitative Solubility of Boc-Pro-OMe and Related Compounds

While precise solubility values (e.g., in g/L or mg/mL) for **Boc-Pro-OMe** are not readily available in the literature, information from chemical suppliers and related compounds provides a general understanding of its solubility profile. The following table summarizes the available qualitative solubility information for **Boc-Pro-OMe** and its close analogs.

| Compound | Solvent | Solubility |
|------------------------------------|---------------------------|------------------------|
| Boc-L-Pro-OMe | Water | Slightly Soluble[1][2] |
| Boc-D-Pro-OMe | Dimethyl Sulfoxide (DMSO) | Soluble |
| N-Boc-4-oxo-L-Proline methyl ester | Chloroform | Soluble[3] |
| Dichloromethane | Soluble[3] | |
| Ethyl Acetate | Soluble[3] | |
| Dimethyl Sulfoxide (DMSO) | Soluble[3] | |
| Acetone | Soluble[3] | |

This qualitative data suggests that **Boc-Pro-OMe** is likely to be soluble in a range of common polar aprotic and chlorinated organic solvents.

Experimental Protocol for Quantitative Solubility Determination

For researchers requiring precise solubility data, the following experimental protocol, based on the static gravimetric method, is recommended. This method is a reliable and widely used technique for determining the solubility of solid compounds in various solvents.

Materials and Equipment

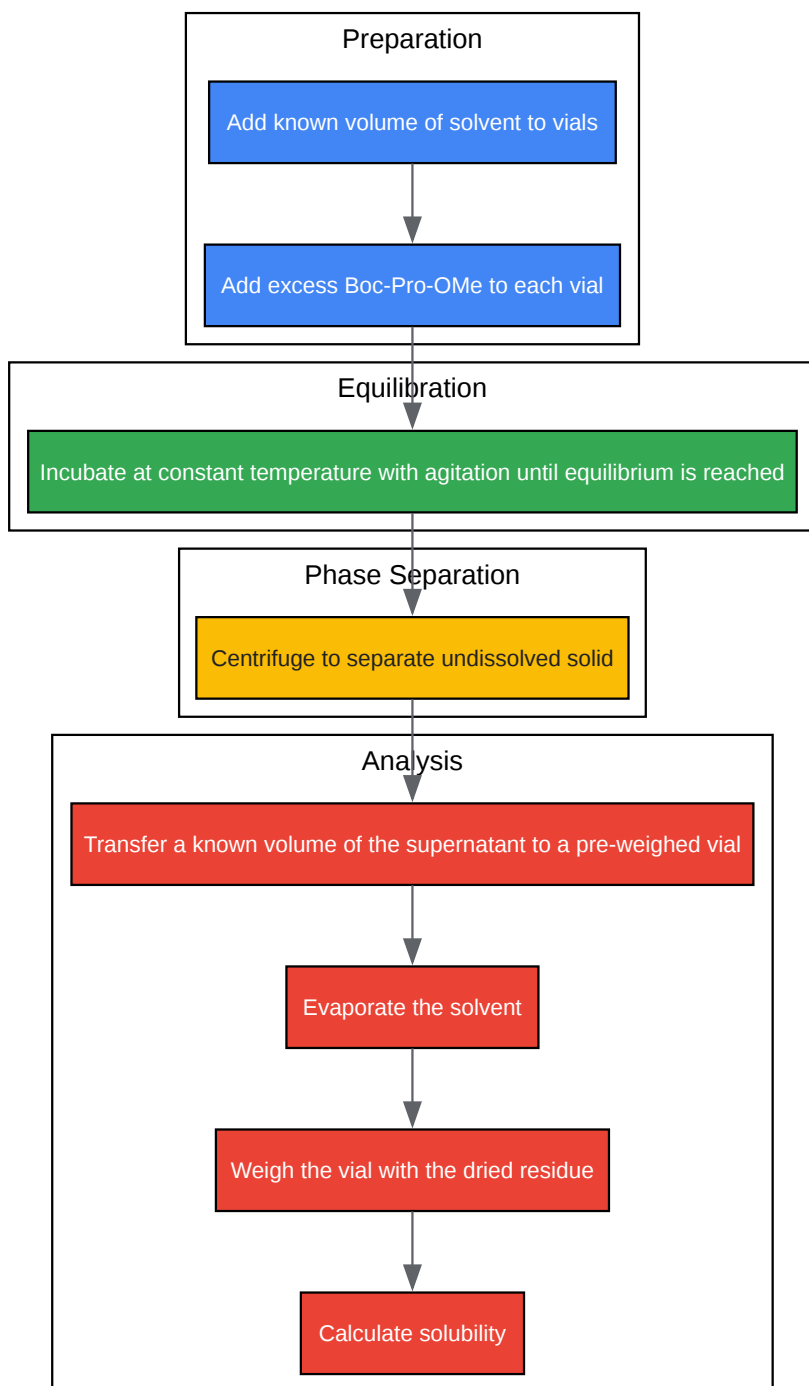
- **Boc-Pro-OMe** (solid)
- Selected organic solvents (e.g., dichloromethane, ethyl acetate, methanol, acetonitrile, dimethylformamide, etc.)

- Analytical balance (accurate to at least 0.1 mg)
- Temperature-controlled shaker or incubator
- Centrifuge
- Vials with screw caps
- Micropipettes
- Drying oven or vacuum desiccator

Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **Boc-Pro-OMe**.

Experimental Workflow for Solubility Determination

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Caption: A flowchart of the static gravimetric method for solubility determination.

Step-by-Step Procedure

- Preparation of Saturated Solutions:
 - Add a known volume of the selected organic solvent to a series of vials.
 - Add an excess amount of **Boc-Pro-OMe** to each vial to ensure that a saturated solution is formed. The presence of undissolved solid is essential.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a temperature-controlled shaker or incubator set to the desired temperature.
 - Agitate the samples for a sufficient period to allow the system to reach equilibrium. The time required for equilibration should be determined empirically (e.g., by taking measurements at different time points until the concentration of the supernatant remains constant).
- Phase Separation:
 - After equilibration, centrifuge the vials at a sufficient speed and for a duration that ensures complete sedimentation of the undissolved solid.
- Sampling and Analysis:
 - Carefully withdraw a known volume of the clear supernatant using a micropipette.
 - Transfer the supernatant to a pre-weighed vial.
 - Evaporate the solvent from the vial in a drying oven or under vacuum until a constant weight is achieved.
 - Weigh the vial containing the dried residue.
- Calculation of Solubility:

- The solubility (S) can be calculated using the following formula:

$$S \text{ (g/L)} = (\text{Weight of vial with residue} - \text{Weight of empty vial}) / \text{Volume of supernatant taken}$$

Conclusion

While quantitative solubility data for **Boc-Pro-OMe** in a wide range of organic solvents is not extensively published, this guide provides the available qualitative information and a robust experimental protocol for its determination. The provided methodology will enable researchers to generate reliable and accurate solubility data tailored to their specific experimental conditions, thereby facilitating the effective use of this important synthetic building block in their research and development activities.

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References

- 1. N-Boc-L-proline methyl ester, 96% | Fisher Scientific [fishersci.ca]
- 2. Boc-L-Proline-methyl ester | 59936-29-7 [chemicalbook.com]
- 3. 102195-80-2 CAS MSDS (N-Boc-4-oxo-L-Proline methyl ester) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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